

Application Notes and Protocols for Terbutryn as a Selective Herbicide in Agriculture

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Compound of Interest

Compound Name: Terbutryn

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These application notes provide a comprehensive overview of **terbutryn**, a selective triazine herbicide, for agricultural use. This document details its mechanism of action, application protocols, and relevant quantitative data to guide research and development.

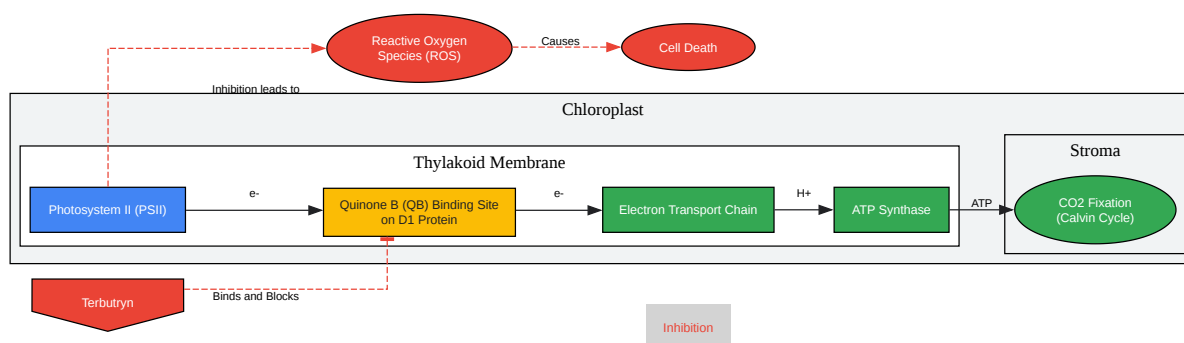
Introduction

Terbutryn is a selective herbicide used for both pre- and post-emergence control of a wide range of annual broadleaf and grassy weeds in various agricultural crops.^{[1][2][3]} It is absorbed through the roots and foliage, subsequently accumulating in the apical meristems.^[4] **Terbutryn** is a member of the triazine group of herbicides and acts by inhibiting photosynthesis.^{[1][5][6]}

Mechanism of Action

Terbutryn's primary mode of action is the inhibition of photosynthesis at Photosystem II (PSII).^[6] It binds to the D1 protein of the PSII complex, blocking the quinone B (QB) binding site. This interruption of the electron transport chain leads to the inhibition of CO₂ assimilation and the formation of reactive oxygen species, ultimately causing cell death and plant demise.^[7]

Signaling Pathway Diagram



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Caption: Mechanism of action of **terbutryn** in the chloroplast.

Applications in Agriculture

Terbutryn is utilized for selective weed control in a variety of crops. Its application can be either pre-emergence or post-emergence.[1]

Target Crops and Weeds

Terbutryn is effective against a broad spectrum of weeds.[8] A summary of its primary applications is provided below.

Table 1: Target Crops and Weeds Controlled by **Terbutryn**

Crop	Target Weeds
Winter Wheat, Winter Barley, Triticale, some Oats varieties	Amsinckia (Yellow Burrweed), Capeweed, Corn Gromwell, Deadnettle, Fumitory, Paterson's Curse, Toad Rush, Charlock, Doublegee, Hedge Mustard, Indian Hedge Mustard, Turnip Weed, Wild Turnip[5][8]
Sorghum	Most grasses and many annual broadleaf weeds[1][2]
Sugarcane	Most grasses and many annual broadleaf weeds[1][2]
Sunflowers	Most grasses and many annual broadleaf weeds[1]
Peas (Canning, Green, Vining, Field)	Blackberry Nightshade, Capeweed, Chickweed, Common Fumitory, Corn Gromwell, Deadnettle, Fat Hen, Paterson's Curse, Toad Rush, Yellow Burrweed[5]
Potatoes	Most grasses and many annual broadleaf weeds[1]

Recommended Application Rates

Application rates for **terbutryn** vary depending on the crop, weed species, and growth stage. The following table summarizes typical application rates.

Table 2: Recommended Application Rates for **Terbutryn** (500 g/L SC Formulation)

Crop	State/Region	Application Rate (mL/ha)	Critical Comments
Wheat, Barley, Triticale, some Oats varieties (from 3 leaf to early tillering stage)	NSW, Vic (Australia)	550 - 850	Use higher rate for Deadnettle or Toad Rush. [5]
Wheat, Barley, Triticale, some Oats varieties (from 3 leaf to early tillering stage)	WA (Australia)	850	For control of Capeweed, Corn Gromwell, Fumitory, Yellow Burrweed, Doublegee, and Toad Rush. [5]
Field Peas (10-12 cm high, 3-5 nodes)	Vic (Australia)	700 - 850	Apply when weeds are young and actively growing. [5]
Canning Peas (10-12 cm high, 3-6 nodes)	Tas (Australia)	750 - 1000	Apply when weeds are in the 2-4 true leaf stage. [5]

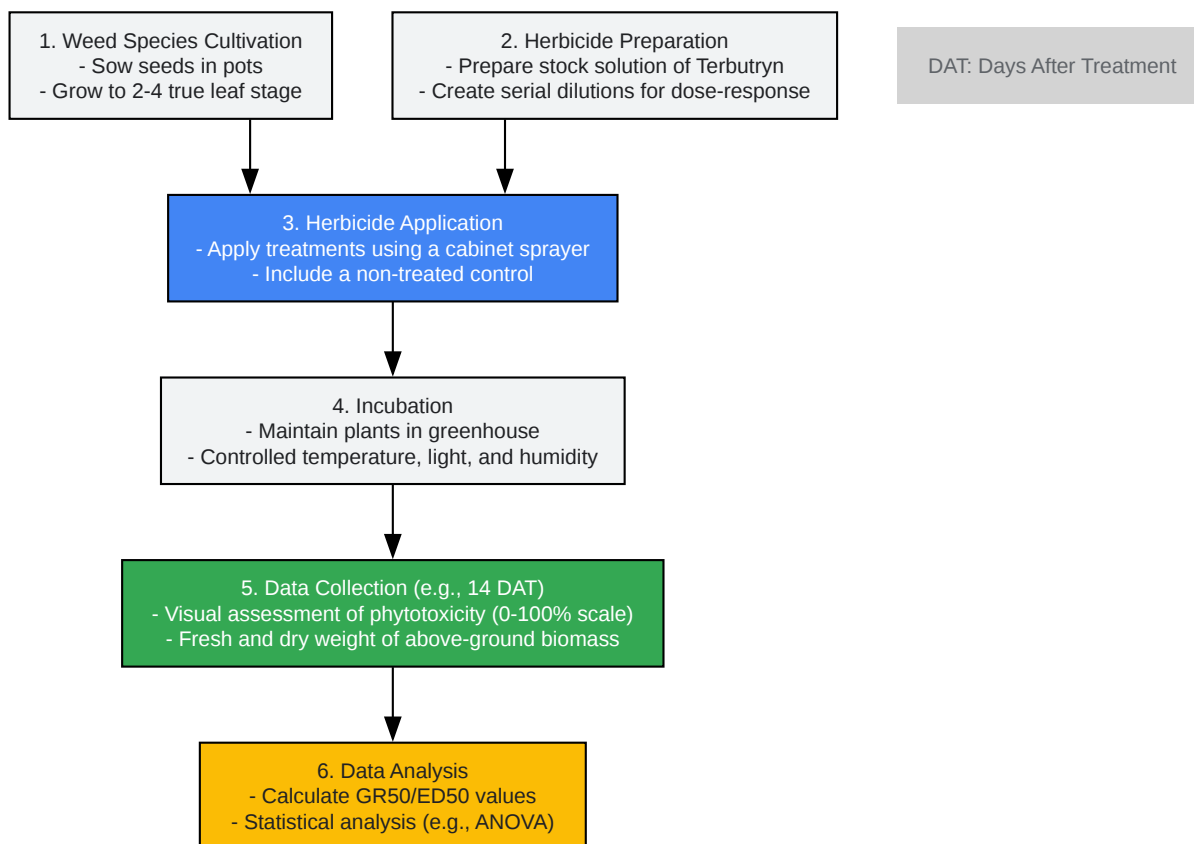
Note: These rates are for a 500 g/L soluble concentrate (SC) formulation.[\[9\]](#) Always consult the product label for specific instructions.

Experimental Protocols

Protocol for Determining Herbicide Efficacy in Greenhouse aettings

This protocol outlines a method for assessing the efficacy of **terbutryn** on target weed species under controlled greenhouse conditions.

Experimental Workflow Diagram



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Caption: Workflow for greenhouse herbicide efficacy testing.

Methodology:

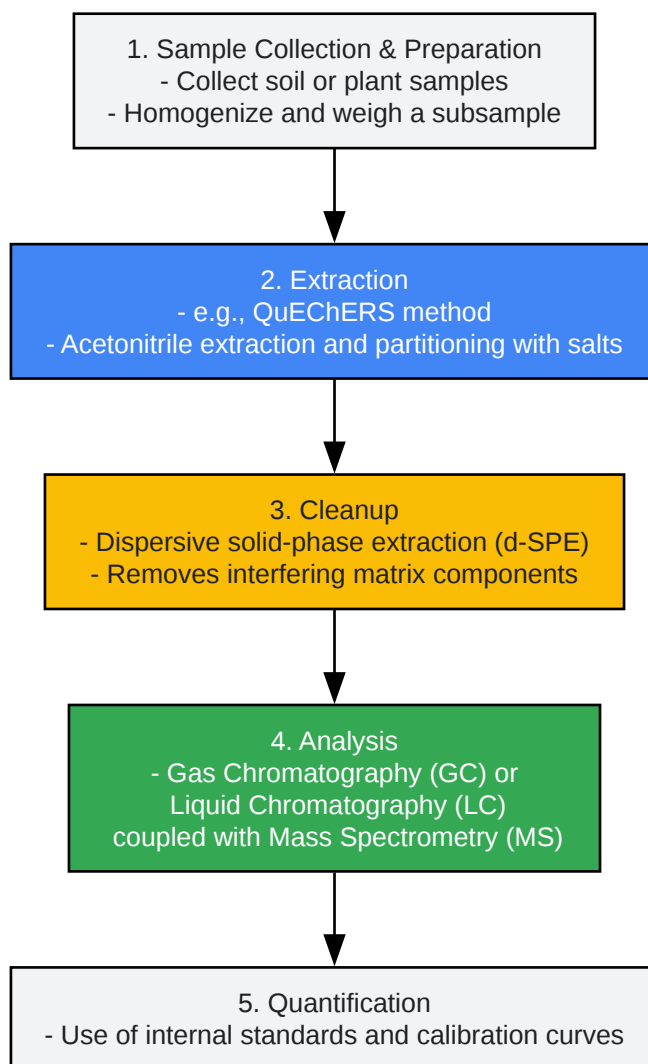
- **Plant Material:** Grow target weed species from seed in pots containing a standard potting mix. Maintain in a greenhouse with controlled temperature (e.g., 25/18°C day/night), light (e.g., 16-hour photoperiod), and humidity.
- **Herbicide Treatment:** Apply **terbutryn** at the 2-4 true leaf stage. Use a cabinet sprayer calibrated to deliver a specific volume (e.g., 200 L/ha). Prepare a range of doses to determine the dose-response relationship. Include a control group treated with water and any solvent/adjuvant used in the herbicide formulation.

- **Experimental Design:** Use a completely randomized design with a sufficient number of replicates (e.g., 4-6) per treatment.
- **Data Collection:** At a set time point after treatment (e.g., 14 or 21 days), visually assess the percentage of weed control (phytotoxicity) on a scale of 0% (no effect) to 100% (complete kill). Harvest the above-ground biomass and record the fresh weight. Dry the biomass at 60-70°C to a constant weight to determine the dry weight.
- **Data Analysis:** Analyze the data using appropriate statistical methods (e.g., ANOVA followed by a means separation test). Calculate the herbicide rate that causes 50% growth reduction (GR50) or 50% effect (ED50).

Protocol for Residue Analysis in Soil and Plant Tissues

This protocol provides a general method for the extraction and analysis of **terbutryn** residues.

Extraction and Analysis Workflow Diagram



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Caption: General workflow for **terbutryn** residue analysis.

Methodology:

- Sample Preparation: Homogenize the collected soil or plant tissue samples. A representative subsample is taken for extraction.
- Extraction: The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a common and effective technique for pesticide residue analysis.^{[10][11]}
 - Add acetonitrile to the homogenized sample and shake vigorously.

- Add a salt mixture (e.g., magnesium sulfate, sodium chloride) to induce phase separation.
- Centrifuge to separate the acetonitrile layer containing the pesticides.
- Cleanup: The extracted sample is subjected to dispersive solid-phase extraction (d-SPE) for cleanup.
 - An aliquot of the acetonitrile extract is mixed with a combination of sorbents (e.g., primary secondary amine (PSA) to remove organic acids, and C18 to remove nonpolar interferences).
 - The mixture is centrifuged, and the supernatant is collected for analysis.
- Analysis and Quantification: The final extract is analyzed using chromatographic techniques coupled with mass spectrometry for sensitive and selective detection.
 - Gas Chromatography-Mass Spectrometry (GC-MS): Suitable for volatile and thermally stable compounds like **terbutryn**.[\[12\]](#)
 - Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): Offers high sensitivity and selectivity for a wide range of pesticides.[\[11\]](#)[\[12\]](#)
 - Quantification is achieved by comparing the response of the analyte in the sample to a calibration curve prepared with known concentrations of a **terbutryn** standard. An internal standard is often used to correct for variations in extraction efficiency and instrument response.

Toxicological and Environmental Fate Data

A summary of key toxicological and environmental fate parameters for **terbutryn** is presented below.

Table 3: Toxicological Profile of **Terbutryn**

Parameter	Value	Species	Reference
Acute Oral LD50	2450-2500 mg/kg	Rat	[2]
Acute Dermal LD50	>2000 mg/kg	Rabbit	[2]
Avian Acute Oral LD50	>4640 mg/kg	Mallard Duck	[4]
Fish Acute LC50 (96h)	2.4 ppm	Rainbow Trout	[4]
Aquatic Invertebrate EC50 (48h)	2.66 ppm	Daphnia magna	[4]

Table 4: Environmental Fate of **Terbutryn**

Parameter	Value	Conditions	Reference
Soil Half-life (t _{1/2})	14-28 days	[2]	
Water Half-life (t _{1/2})	180-240 days	In pond and river sediment	[2]
Soil Adsorption Coefficient (K _{oc})	~663 L/kg	[13]	
Bioconcentration Factor (BCF)	181 L/kg	Fish	[13]

Terbutryn is readily adsorbed in soils with high organic matter or clay content.[2][4] Its major metabolite, hydroxy-**terbutryn**, is more mobile and persistent and has the potential to leach into groundwater.[4]

Conclusion

Terbutryn is an effective selective herbicide for the control of a wide range of weeds in various agricultural crops. Understanding its mechanism of action, proper application, and environmental behavior is crucial for its responsible and effective use in agricultural research and practice. The protocols provided herein offer a framework for conducting efficacy and

residue analysis studies. Researchers should always adhere to local regulations and safety guidelines when working with **terbutryn**.

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